

Application of ammonium carbamate in carbon capture and storage technologies

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Compound of Interest

Compound Name: Ammonium carbamate

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Abstract

Ammonium carbamate plays a crucial role in amine-based carbon capture and storage (CCS) technologies. Its formation from the reaction of ammonia (NH₃) and carbon dioxide (CO₂) is a key chemical process for capturing CO₂ from various gas streams. This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals in drug development and related fields who are interested in the study and application of **ammonium carbamate** in CCS. The protocols described herein cover the synthesis, characterization, and evaluation of **ammonium carbamate** in the context of CO₂ capture, including its reversible decomposition for solvent regeneration.

Introduction

Carbon capture and storage (CCS) is a critical technology for mitigating the effects of greenhouse gas emissions. Amine scrubbing, a process that utilizes aqueous solutions of amines to capture CO₂, is a mature and widely used technology.^{[1][2][3][4]} The fundamental chemistry of this process often involves the formation of carbamates. **Ammonium carbamate** ([NH₄][NH₂CO₂]) is formed through the reaction of ammonia with carbon dioxide and serves as a model compound for understanding the broader class of carbamate-based CO₂ capture systems.

The reversible nature of the **ammonium carbamate** formation and decomposition reactions is central to its application in CCS. CO₂ is captured at lower temperatures through an exothermic reaction, and the resulting **ammonium carbamate** is then heated in a separate process to release the captured CO₂ in a concentrated stream for storage or utilization, regenerating the ammonia for reuse.^{[5][6]}

This document outlines the key applications of **ammonium carbamate** in CCS and provides detailed protocols for relevant experimental work.

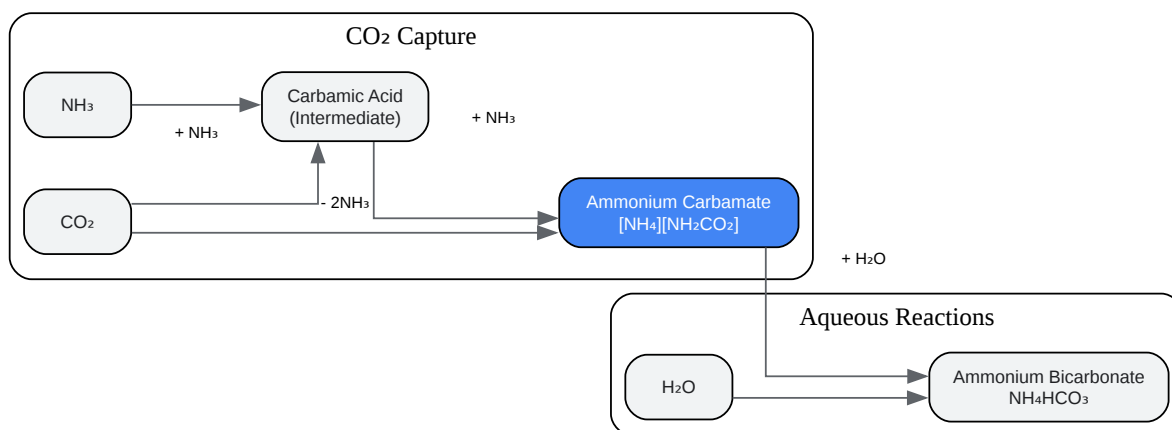
Chemical Pathways and Mechanisms

The primary chemical reactions involved in the capture of CO₂ using ammonia to form **ammonium carbamate** are summarized below. In aqueous solutions, a series of equilibria exist between ammonia, carbon dioxide, carbamate, bicarbonate, and carbonate species.^[7]

Key Reactions:

- Carbamate Formation (Anhydrous): $2 \text{NH}_3(\text{g}) + \text{CO}_2(\text{g}) \rightleftharpoons [\text{NH}_4]\text{--INVALID-LINK--}$
- Carbamate Formation (Aqueous): $2 \text{NH}_3(\text{aq}) + \text{CO}_2(\text{aq}) \rightleftharpoons \text{NH}_4^+(\text{aq}) + \text{NH}_2\text{COO}^-(\text{aq})$
- Carbamate Hydrolysis: $\text{NH}_2\text{COO}^-(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{NH}_3(\text{aq}) + \text{HCO}_3^-(\text{aq})$
- Bicarbonate Formation: $\text{NH}_3(\text{aq}) + \text{CO}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{NH}_4^+(\text{aq}) + \text{HCO}_3^-(\text{aq})$
- Carbonate Formation: $2 \text{NH}_3(\text{aq}) + \text{CO}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons 2 \text{NH}_4^+(\text{aq}) + \text{CO}_3^{2-}(\text{aq})$

The formation of carbamic acid (NH₂COOH) is often considered an intermediate step in these reactions.^{[8][9]}



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*Fig 1: Simplified reaction pathway for CO₂ capture and regeneration via **ammonium carbamate**.*

Quantitative Data

The efficiency of CO₂ capture using ammonia solutions is dependent on various factors including temperature, pressure, and the concentrations of the reactants. The following tables summarize key quantitative data from the literature.

Parameter	Value	Conditions	Reference
CO ₂ Capture Efficiency	78 - 99%	Atmospheric pressure, 273 K, varying NH ₃ concentration and solvent	[10] [11] [12]
CO ₂ Loading (Rich Solvent)	0.349 - 0.442 mole CO ₂ /mole NH ₃	Laboratory unit for CO ₂ capture	[13]
Enthalpy of Decomposition	~2,000 kJ/kg	20-100°C	[6]
Activation Energy (Solid-State Reaction)	5.1 ± 1.6 kJ mol ⁻¹	70 K to 90 K temperature range	[14] [15]
Desorption Energy (Ammonium Carbamate)	69.0 ± 0.2 kJ mol ⁻¹	Assuming a pre-exponential factor of 10 ¹³ s ⁻¹	[15]
Desorption Energy (Carbamic Acid)	76.1 ± 0.1 kJ mol ⁻¹	Assuming a pre-exponential factor of 10 ¹³ s ⁻¹	[15]

Experimental Protocols

Protocol for CO₂ Absorption using Aqueous Ammonia

This protocol describes the procedure for measuring the CO₂ absorption capacity of an aqueous ammonia solution in a laboratory-scale bubble column scrubber.

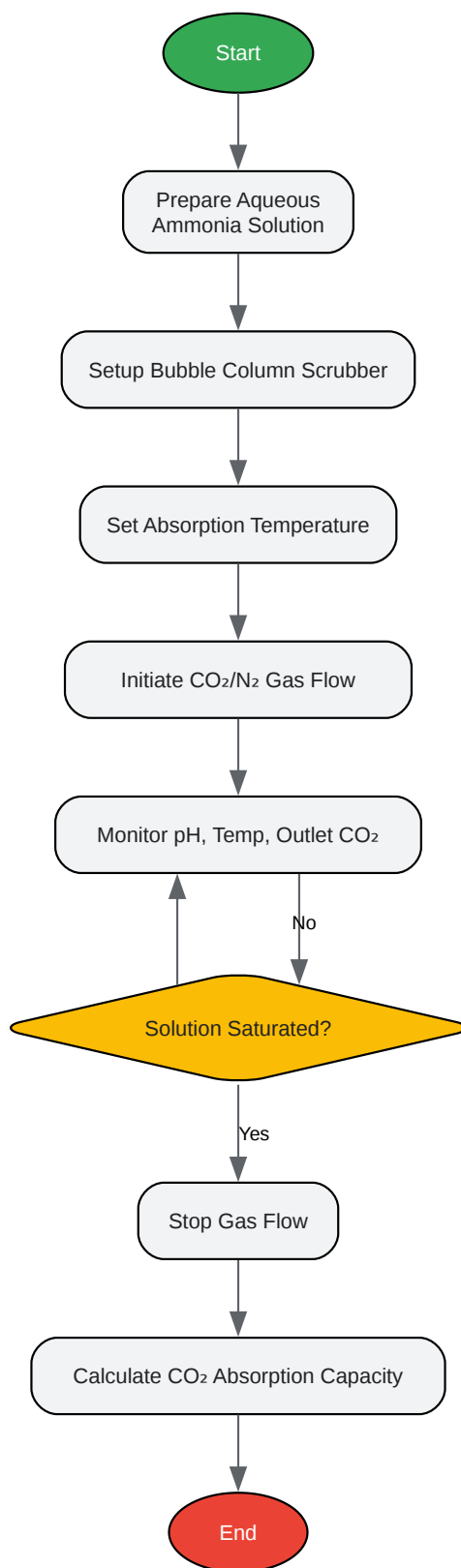
Materials:

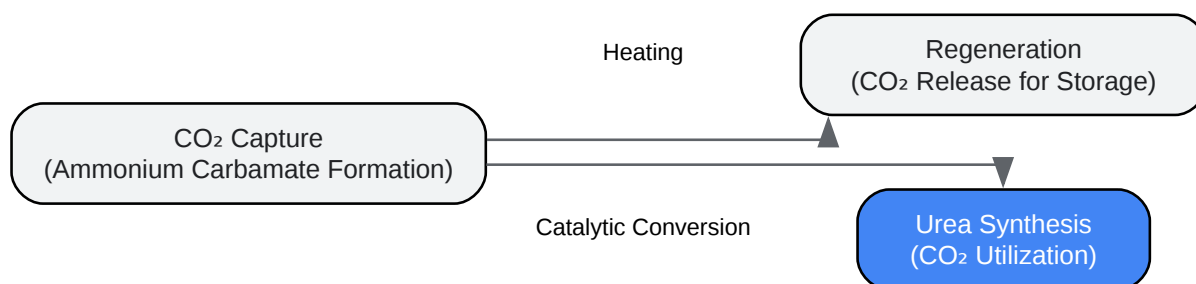
- Aqueous ammonia solution (e.g., 6.5-11.25 wt%)[[13](#)]
- CO₂ gas (e.g., 15-60 vol% mixed with N₂)[[16](#)]
- N₂ gas
- Bubble column scrubber

- Gas flow controllers
- pH meter and temperature probe
- Gas chromatograph (GC) for analyzing off-gas CO₂ concentration

Procedure:

- Prepare a known volume and concentration of aqueous ammonia solution and place it in the bubble column scrubber.
- Set the temperature of the scrubber to the desired absorption temperature (e.g., 25°C).
- Calibrate the gas flow controllers for CO₂ and N₂.
- Start the flow of the CO₂/N₂ gas mixture through the scrubber at a defined flow rate.
- Continuously monitor the pH and temperature of the ammonia solution.
- Periodically analyze the CO₂ concentration in the outlet gas stream using a GC.
- Continue the experiment until the CO₂ concentration in the outlet gas equals the inlet concentration, indicating saturation of the solution.
- Calculate the CO₂ absorption capacity based on the total amount of CO₂ absorbed.





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